

Application Note and Protocol: JNJ-26070109

CCK2R Binding Affinity Assay

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Compound of Interest

Compound Name: JNJ-26070109

Cat. No.: B15615440

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Audience: Researchers, scientists, and drug development professionals.

Introduction

JNJ-26070109 is identified as a potent, selective, and orally bioactive antagonist for the cholecystokinin 2 receptor (CCK2R).[1][2] The CCK2R, a G-protein coupled receptor (GPCR) found in the central nervous system and gastrointestinal tract, plays a significant role in gastric acid secretion and mucosal growth.[1][3] Characterizing the binding affinity of compounds like **JNJ-26070109** to CCK2R is a critical step in drug discovery and development. It allows for the quantitative assessment of a compound's potency and selectivity. Radioligand binding assays are the gold standard for determining the affinity of a ligand for its receptor.[4][5] This document provides a detailed protocol for a competitive binding assay to determine the binding affinity (K_i) of **JNJ-26070109** for the human CCK2R.

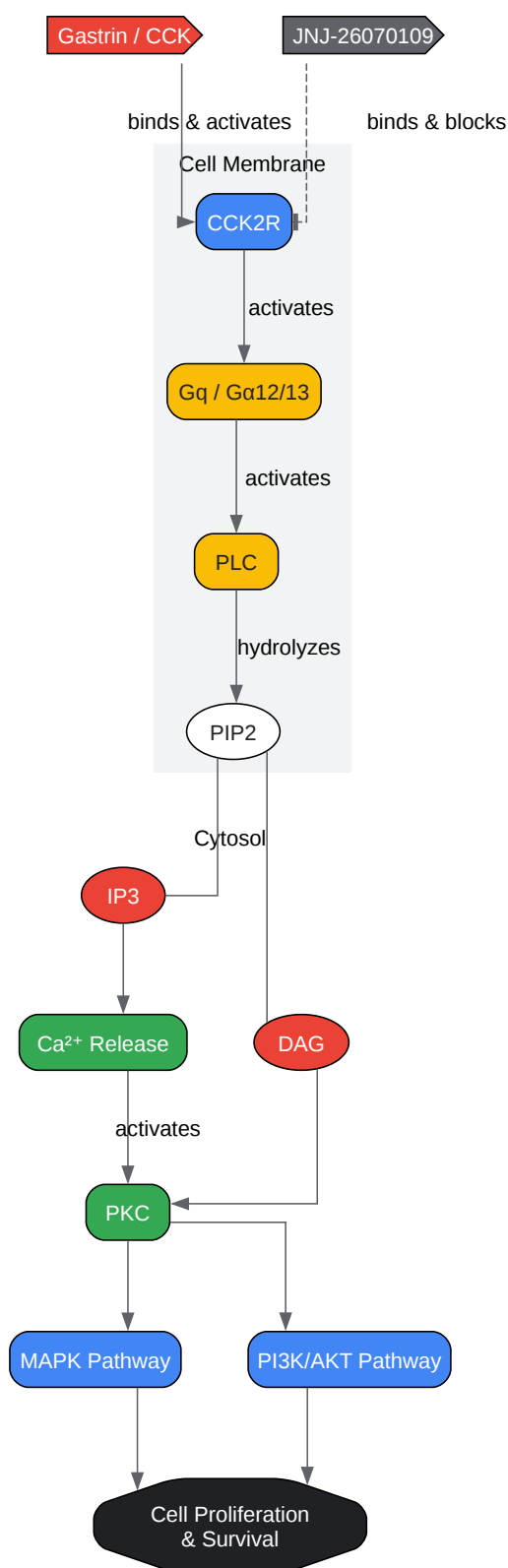
Quantitative Data Summary

The binding affinity of **JNJ-26070109** has been determined for CCK2R from multiple species, demonstrating high affinity. The pK_i values, which represent the negative logarithm of the equilibrium inhibition constant (K_i), are summarized below. A higher pK_i value indicates a stronger binding affinity.

Species	Receptor	pKi
Human	CCK2R	8.49
Rat	CCK2R	7.99
Dog	CCK2R	7.70
Data sourced from MedChemExpress.[1]		

Signaling Pathway and Mechanism of Action

The CCK2 receptor is a G-protein-coupled receptor that primarily signals through the Gq/G11 and Gα12/13 protein pathways upon activation by its endogenous ligands, gastrin and cholecystokinin (CCK).[3][6][7] This activation initiates a cascade of intracellular events, starting with the activation of Phospholipase C (PLC).[6][7] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[7] IP3 triggers the release of calcium (Ca²⁺) from intracellular stores, and DAG activates Protein Kinase C (PKC).[7] These events lead to the activation of downstream signaling cascades, including the MAPK and PI3K/AKT pathways, which are involved in cell proliferation and survival.[6][7] **JNJ-26070109** acts as a competitive antagonist, binding to the CCK2R and blocking the initiation of this signaling cascade by endogenous ligands.[1]



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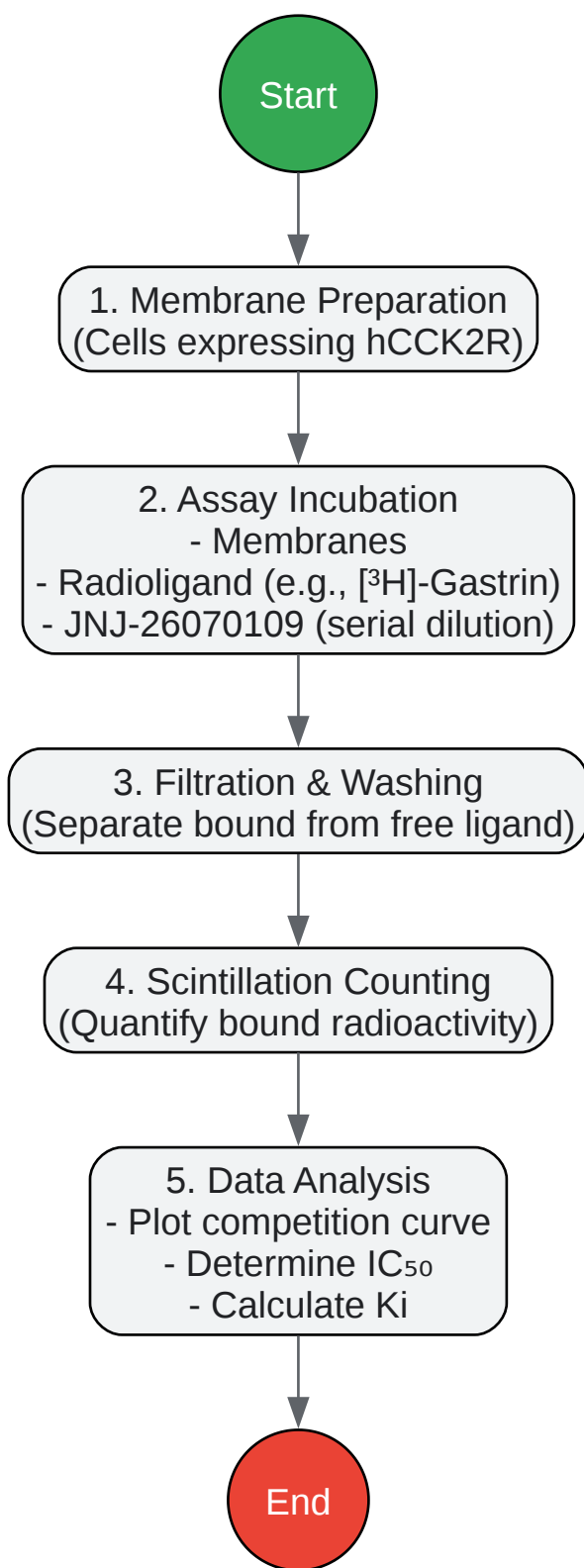
CCK2R signaling cascade and antagonism by **JNJ-26070109**.

Experimental Protocol: CCK2R Competition Binding Assay

This protocol describes a competitive radioligand binding assay to determine the inhibitory constant (K_i) of **JNJ-26070109** for the human CCK2R.[5][8] The principle involves measuring the displacement of a specific high-affinity radioligand from the receptor by increasing concentrations of the unlabeled competitor compound, **JNJ-26070109**.

Experimental Workflow

The overall workflow involves preparing cell membranes expressing the target receptor, incubating them with a radioligand and the test compound, separating bound from free radioligand via filtration, and quantifying the bound radioactivity.



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Workflow for the competitive radioligand binding assay.

Materials and Reagents

- Cell Membranes: Membranes prepared from a cell line stably expressing human CCK2R (e.g., CHO-hCCK2R or HEK293-hCCK2R).
- Radioligand: A suitable high-affinity CCK2R radioligand (e.g., [^3H]-Gastrin-I or [^{125}I]-CCK-8). The concentration used should be approximately equal to its K_d value.
- Test Compound: **JNJ-26070109** stock solution in DMSO.
- Non-specific Binding Control: A high concentration of a known, non-radiolabeled CCK2R ligand (e.g., 10 μM Gastrin-I).
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl_2 , 0.1% BSA, pH 7.4.
- Wash Buffer (ice-cold): 50 mM Tris-HCl, pH 7.4.
- Scintillation Cocktail: A suitable liquid scintillation fluid.
- Equipment: 96-well filter plates (e.g., GF/C), vacuum filtration manifold, liquid scintillation counter, multi-channel pipette, incubator.

Procedure

- Compound Dilution: Prepare a serial dilution of **JNJ-26070109** in Assay Buffer. Typically, 11 concentrations are used to generate a full competition curve (e.g., from 1 pM to 10 μM). Include a vehicle control (Assay Buffer with DMSO) for total binding.
- Assay Plate Setup: The assay is performed in a 96-well plate with a final volume of 250 μL per well.^[9]
 - Total Binding Wells: 50 μL of Assay Buffer + 50 μL Radioligand + 150 μL Membrane suspension.
 - Non-specific Binding (NSB) Wells: 50 μL of Non-specific Binding Control + 50 μL Radioligand + 150 μL Membrane suspension.

- Competitor Wells: 50 μ L of diluted **JNJ-26070109** + 50 μ L Radioligand + 150 μ L Membrane suspension.
- It is recommended to run all conditions in triplicate.
- Incubation:
 - Add the appropriate components (Assay Buffer, NSB control, or **JNJ-26070109** dilution) to the wells.
 - Add the radioligand solution to all wells.
 - Initiate the reaction by adding the cell membrane suspension (typically 10-50 μ g protein/well) to all wells.[9]
 - Seal the plate and incubate for 60-90 minutes at room temperature or 30°C with gentle agitation.[9] The incubation time should be sufficient to reach binding equilibrium.
- Filtration:
 - Pre-soak the filter plate with a solution like 0.3% polyethyleneimine (PEI) to reduce non-specific binding of the radioligand to the filter.
 - Terminate the incubation by rapidly filtering the contents of the assay plate through the pre-soaked filter plate using a vacuum manifold.
 - Wash the filters 3-4 times with 200 μ L of ice-cold Wash Buffer to remove unbound radioligand.[9]
- Radioactivity Counting:
 - Dry the filter plate completely (e.g., 30 minutes at 50°C or under a heat lamp).[9]
 - Add scintillation cocktail to each well.
 - Seal the plate and count the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.

Data Analysis

- Calculate Specific Binding:
 - Specific Binding (CPM) = Total Binding (CPM) - Non-specific Binding (CPM).
 - For each concentration of **JNJ-26070109**, calculate the percent specific binding: %
Specific Binding = (CPM_competitor - CPM_NSB) / (CPM_total - CPM_NSB) * 100
- Determine IC50:
 - Plot the % Specific Binding against the logarithm of the **JNJ-26070109** concentration.
 - Use a non-linear regression analysis (sigmoidal dose-response with variable slope) to fit the data and determine the IC50 value (the concentration of **JNJ-26070109** that displaces 50% of the radioligand).
- Calculate Ki:
 - Convert the IC50 to the equilibrium inhibition constant (Ki) using the Cheng-Prusoff equation:^[9] $K_i = IC_{50} / (1 + ([L]/K_d))$
 - Where:
 - [L] is the concentration of the radioligand used in the assay.
 - K_d is the equilibrium dissociation constant of the radioligand for the CCK2R (this must be determined in a separate saturation binding experiment).

The resulting K_i value represents the binding affinity of **JNJ-26070109** for the CCK2 receptor. A lower K_i value signifies a higher binding affinity.

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